

Technical Support Center: Optimizing 15(R)-Iloprost for Control Experiments

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Compound of Interest

Compound Name: 15(R)-Iloprost

Cat. No.: B15554418

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for the use of **15(R)-Iloprost** in control experiments.

Understanding the Role of 15(R)-Iloprost in Research

15(R)-Iloprost is the "unnatural" or inverted C-15 epimer of Iloprost.^{[1][2][3]} This stereochemical difference is significant, as such transformations often lead to a substantial decrease in the biological agonist activity of prostaglandin analogs.^{[1][3]} Consequently, **15(R)-Iloprost** is an ideal negative control in experiments investigating the effects of the biologically active Iloprost. Its use helps to demonstrate the stereospecificity of the prostacyclin (IP) receptor and other prostanoid receptors with which Iloprost interacts.

Frequently Asked Questions (FAQs)

Q1: What is the expected biological activity of **15(R)-Iloprost**?

A1: **15(R)-Iloprost** is expected to have significantly attenuated or no biological activity compared to Iloprost.[1][3] While Iloprost is a potent vasodilator and inhibitor of platelet aggregation that mimics the action of prostacyclin (PGI₂)[4][5][6], the 15(R) epimer is considered to be the "unnatural" form.[1][2] There is a lack of literature reporting significant biological activity for **15(R)-Iloprost**. [1][3] Therefore, it should serve as a negative control in your experiments.

Q2: How should I prepare and store **15(R)-Iloprost** stock solutions?

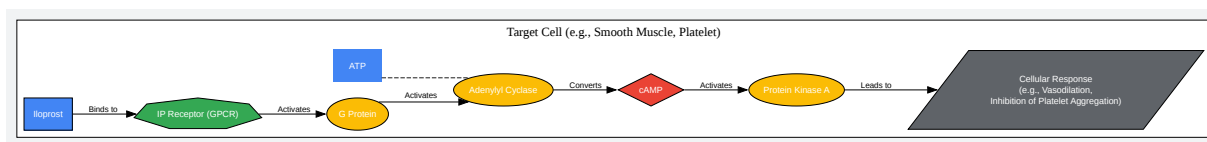
A2: Proper preparation and storage are crucial for maintaining the integrity of **15(R)-Iloprost**. The following table summarizes solubility and storage recommendations.

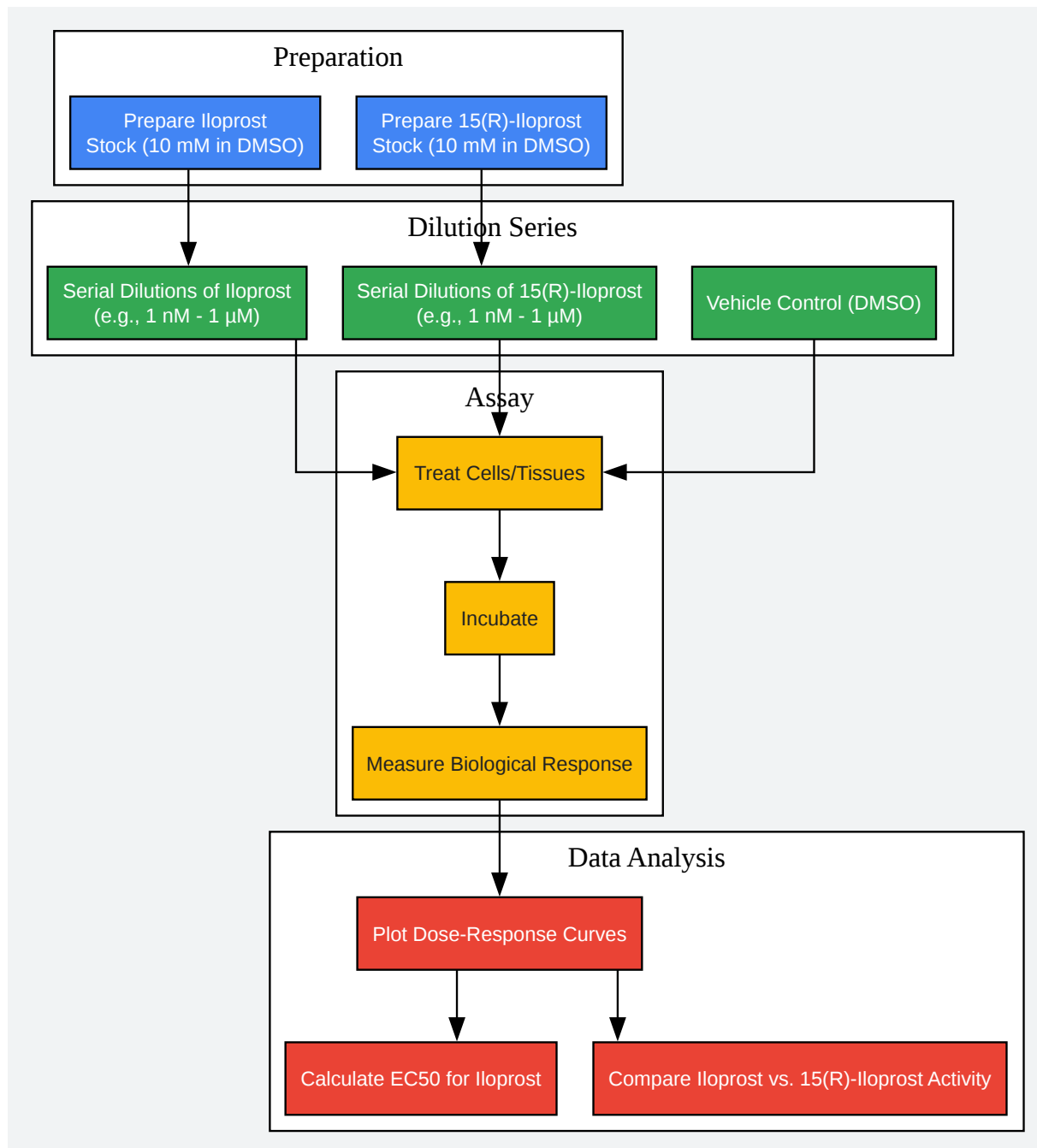
Solvent	Solubility	Storage of Stock Solution
DMSO	25 mg/mL[1][3]	-20°C for up to one month[3] or -80°C for up to six months.[3]
Ethanol	30 mg/mL[1][3]	-20°C.
PBS (pH 7.2)	0.5 mg/mL[1][3]	Not recommended for storage; prepare fresh for each experiment.[7][8]

Note: For long-term storage, it is recommended to store **15(R)-Iloprost** as supplied at -20°C, where it should be stable for at least two years.[1][7]

Q3: What is the mechanism of action of the active Iloprost isomer?

A3: Iloprost is a synthetic analog of prostacyclin (PGI₂) and exerts its effects primarily by binding to the prostacyclin (IP) receptor, a G protein-coupled receptor (GPCR).[5] This binding activates adenylate cyclase, leading to an increase in intracellular cyclic AMP (cAMP).[5] Elevated cAMP levels activate Protein Kinase A (PKA), which in turn phosphorylates various downstream targets. In vascular smooth muscle cells, this leads to vasodilation.[5][9] In platelets, it results in the inhibition of aggregation.[5][6] Iloprost also has anti-inflammatory properties.[5]





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